

Granisetron-d3: A Technical Guide for Research Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Granisetron-d3

Cat. No.: B1146648

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of **Granisetron-d3**, a deuterated analog of Granisetron, for its application in research and development. **Granisetron-d3** serves as an ideal internal standard for the quantitative analysis of Granisetron in biological matrices, owing to its similar physicochemical properties and distinct mass difference.

Core Applications and Mechanism of Action

Granisetron is a potent and highly selective antagonist of the serotonin 5-HT₃ receptor.^{[1][2][3][4]} These receptors are ligand-gated ion channels located on peripheral vagal nerve terminals and centrally in the chemoreceptor trigger zone (CTZ) of the area postrema.^{[1][2]} During chemotherapy or radiation therapy, enterochromaffin cells in the gastrointestinal tract release excess serotonin.^{[3][4]} This serotonin activates 5-HT₃ receptors, initiating a signaling cascade that results in nausea and vomiting.^{[2][3]} Granisetron competitively blocks these receptors, thereby preventing the emetic signaling.^{[1][3][5]}

Due to its role as an internal standard, **Granisetron-d3** is crucial for accurate and precise quantification of Granisetron in pharmacokinetic, bioequivalence, and metabolism studies using mass spectrometry-based methods.

Suppliers and Quantitative Data

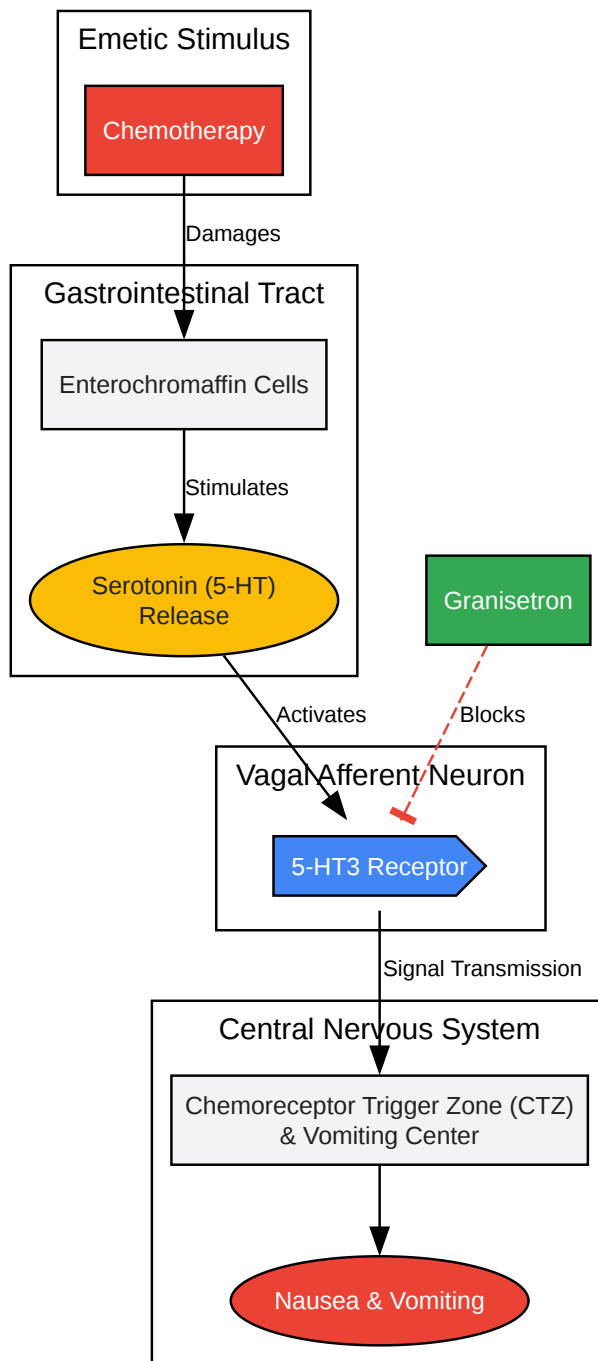
A variety of chemical suppliers offer **Granisetron-d3** for research purposes. The following table summarizes key quantitative data for the product from several notable suppliers.

Supplier	Catalog Number (Example)	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity/Isotopic Enrichment
LGC Standards	TRC-G780003	1224925-76-1	C ₁₈ H ₂₁ D ₃ N ₄ O	315.43	Information available upon request/in Certificate of Analysis[6][7][8]
MedchemExpress	HY-132348S	1224925-76-1	C ₁₈ H ₂₁ D ₃ N ₄ O	315.43	Not specified
Cayman Chemical	31786	1224925-76-1	C ₁₈ H ₂₁ D ₃ N ₄ O	315.4	≥98% for Granisetron; Isotopic enrichment information in CoA
Axios Research	AR-G01599	1224925-76-1	C ₁₈ H ₂₁ D ₃ N ₄ O	315.44	Information available in Certificate of Analysis[9]
Daicel Pharma Standards	DCTI-A-122	Not specified	C ₁₈ H ₂₁ D ₃ N ₄ O	Not specified	Information available upon request[10]
Acanthus Research	GRA-16-001	109889-09-0 (unlabeled)	C ₁₈ H ₂₁ D ₃ N ₄ O	Not specified	Information available upon request[11]

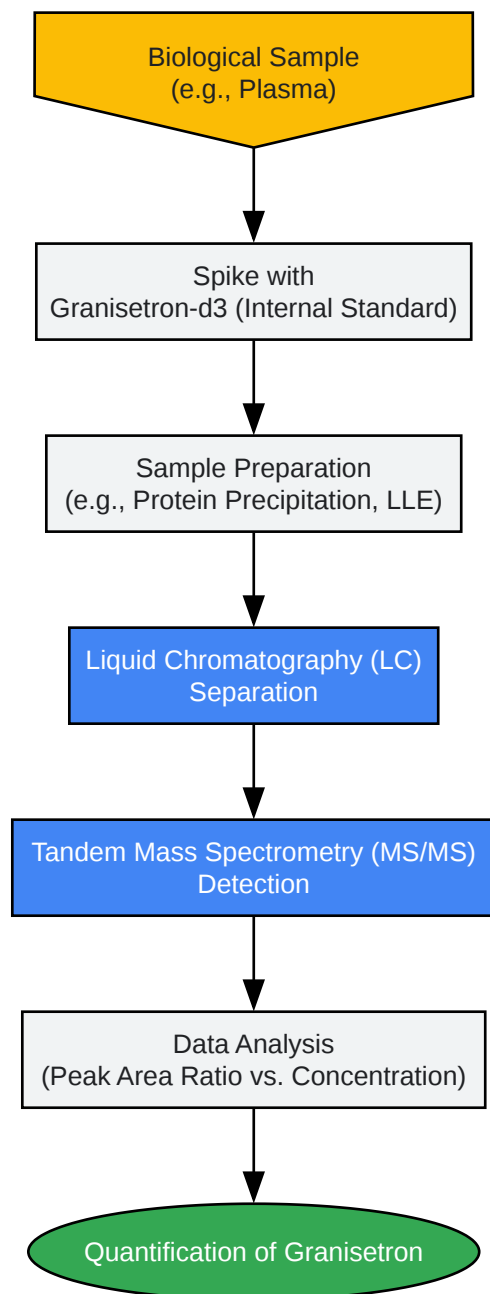
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of Granisetron and a typical experimental workflow for its quantification using **Granisetron-d3**.

Granisetron Signaling Pathway



LC-MS/MS Quantification Workflow

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Granisetron - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. go.drugbank.com [go.drugbank.com]
- 3. What is the mechanism of Granisetron? [synapse.patsnap.com]
- 4. irispublishers.com [irispublishers.com]
- 5. What is the mechanism of Granisetron Hydrochloride? [synapse.patsnap.com]
- 6. Granisetron-d3 | CAS 1224925-76-1 | LGC Standards [lgcstandards.com]
- 7. Granisetron-d3 | CAS 1224925-76-1 | LGC Standards [lgcstandards.com]
- 8. Granisetron-d3 | CAS 1224925-76-1 | LGC Standards [lgcstandards.com]
- 9. Granisetron-d3 - CAS - 1224925-76-1 | Axios Research [axios-research.com]
- 10. Granisetron-D3 - Daicel Pharma Standards [daicelpharmastandards.com]
- 11. Granisetron-D3 - Acanthus Research [acanthusresearch.com]
- To cite this document: BenchChem. [Granisetron-d3: A Technical Guide for Research Applications]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1146648#granisetron-d3-supplier-for-research-labs\]](https://www.benchchem.com/product/b1146648#granisetron-d3-supplier-for-research-labs)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com